

In-Depth Technical Guide to the Physical Properties of BPU-11 Elastomer

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of the **BPU-11** elastomer, a bio-based polyurethane exhibiting significant strength and toughness. The information is curated for researchers, scientists, and professionals in drug development who are interested in advanced biomaterials. This document details the material's mechanical and structural characteristics, supported by experimental protocols and visual representations of its synthetic pathway and characterization workflow.

Quantitative Physical Properties

The physical properties of the **BPU-11** elastomer have been characterized through various analytical techniques. A summary of the key quantitative data is presented in the tables below for ease of comparison.

Mechanical Properties



Property	Value
Tensile Strength	> 50 MPa
Elongation at Break	~1500%
Young's Modulus	8.9 ± 0.6 MPa
Toughness	~275 MJ m ⁻³
Fracture Energy	~132 kJ m ⁻²

Structural and Thermal Properties (Qualitative)

While specific quantitative thermal data such as glass transition temperature (Tg) and detailed decomposition temperatures for **BPU-11** are not publicly available in the reviewed literature, general characterizations have been performed.

Property	Observation
Structural	
UV-vis Spectroscopy	Colorless and transparent (0.25 mm thickness) [1]
X-ray Diffraction (XRD)	Amorphous structure
Small-Angle X-ray Scattering (SAXS)	Indicates microphase separation
Atomic Force Microscopy (AFM)	Reveals phase-separated morphology
Thermal (General for Polyurethane Elastomers)	
Glass Transition Temperature (Tg)	Typically determined by DSC or DMA
Thermal Decomposition	Typically analyzed by TGA

Experimental Protocols

The following are detailed methodologies for the key experiments typically used to characterize polyurethane elastomers like **BPU-11**.



Synthesis of BPU-11 Elastomer

The **BPU-11** elastomer is synthesized via a one-shot polymerization technique. A generalized protocol is as follows:

- Pre-treatment of Reactants: Polyols and chain extenders are dried under vacuum at 80°C for 24 hours to remove moisture. Diisocyanates are used as received.
- Mixing: The pre-treated polyols, chain extender, and a catalyst (e.g., Tin(II) 2ethylhexanoate) are mixed in a polypropylene beaker with mechanical stirring.
- Addition of Diisocyanate: The diisocyanate (e.g., MDI) is quickly added to the mixture under a nitrogen blanket with rapid stirring for approximately 30 seconds.
- Casting and Curing: The viscous polymer mixture is poured into a mold (e.g., silica or Tefloncoated) and cured in an oven at a specified temperature (e.g., 50°C) for an extended period (e.g., 100 hours) to ensure complete polymerization.
- Post-Curing and Sample Preparation: The cured elastomer is then subjected to a post-curing process, which may involve further heating to stabilize its properties. For mechanical testing, films can be prepared by solvent casting, where the dried polymer is dissolved in a solvent like DMF, cast onto a flat surface, and dried to a specific thickness.

Mechanical Testing

Mechanical properties are determined following standards such as ASTM D412 or ISO 37.

- Sample Preparation: Dumbbell-shaped specimens are cut from the cured elastomer sheets.
- Tensile Testing: A universal testing machine is used to perform uniaxial tensile tests at a
 constant crosshead speed (e.g., 500 mm/min). Stress and strain are recorded until the
 specimen fractures.
- Data Analysis: Engineering stress is calculated as the applied force divided by the initial cross-sectional area, and engineering strain is the change in length divided by the initial length. True stress and strain can also be calculated.



Thermal Analysis

- Differential Scanning Calorimetry (DSC):
 - A small sample (5-10 mg) is hermetically sealed in an aluminum pan.
 - The sample is subjected to a controlled temperature program, typically involving heating, cooling, and reheating cycles (e.g., from -80°C to 200°C at a rate of 10°C/min) under a nitrogen atmosphere.
 - The heat flow as a function of temperature is recorded to determine the glass transition temperature (Tg), melting temperature (Tm), and crystallization temperature (Tc).
- Thermogravimetric Analysis (TGA):
 - A small sample (10-20 mg) is placed in a TGA pan.
 - The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air) to a high temperature (e.g., 800°C).
 - The weight loss of the sample as a function of temperature is recorded to determine the onset of decomposition and the thermal stability of the material.
- Dynamic Mechanical Analysis (DMA):
 - A rectangular specimen is subjected to a sinusoidal oscillating strain at a specific frequency (e.g., 1 Hz).
 - The temperature is ramped over a desired range (e.g., -100°C to 150°C) at a constant heating rate (e.g., 3°C/min).
 - The storage modulus (E'), loss modulus (E"), and tan delta (E"/E') are measured as a function of temperature to determine the viscoelastic properties and the glass transition temperature.

Swelling Behavior

• Sample Preparation: Pre-weighed, dried samples of the elastomer are prepared.

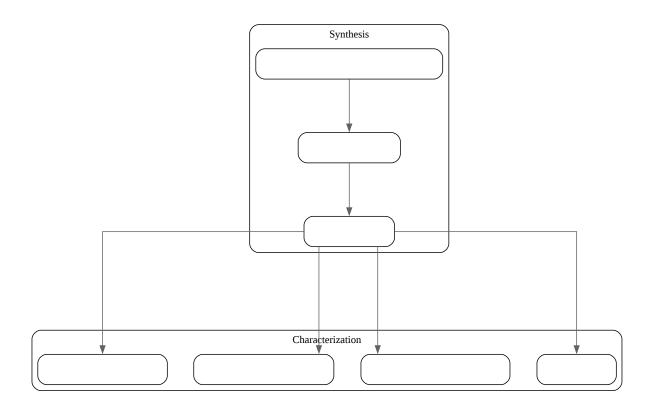


- Immersion: The samples are immersed in various solvents (e.g., toluene, water, ethanol) at a constant temperature.
- Equilibrium Swelling: At regular intervals, the samples are removed, the surface solvent is wiped off, and the samples are weighed until a constant weight (equilibrium swelling) is reached.
- Calculation: The swelling ratio is calculated as: Swelling Ratio (%) = [(Ws Wd) / Wd] x 100
 where Ws is the weight of the swollen sample and Wd is the initial dry weight.

Visualizations Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent characterization of the **BPU-11** elastomer.





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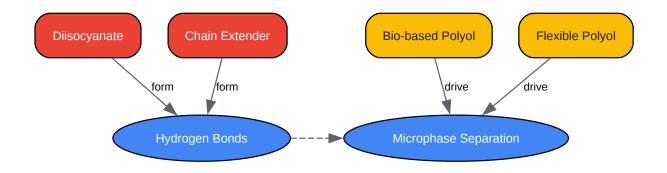
Caption: Workflow for **BPU-11** synthesis and characterization.

Conceptual Structure of BPU-11

The exceptional properties of **BPU-11** are attributed to its unique molecular architecture, which features a combination of rigid and flexible segments that form supramolecular cross-linked



networks.



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References

- 1. apps.dtic.mil [apps.dtic.mil]
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